

# 2-Aminobenzonitrile: A Comprehensive Technical Review of Synthesis and Applications

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## Compound of Interest

Compound Name: 2-Aminobenzonitrile

Cat. No.: B023959

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides an in-depth exploration of **2-aminobenzonitrile** (anthranilonitrile), a pivotal intermediate in organic synthesis. It details established and novel synthetic methodologies, explores its extensive applications in the pharmaceutical, agrochemical, and materials science sectors, and provides practical experimental protocols for key transformations.

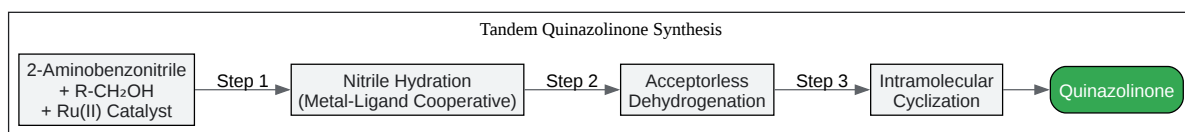
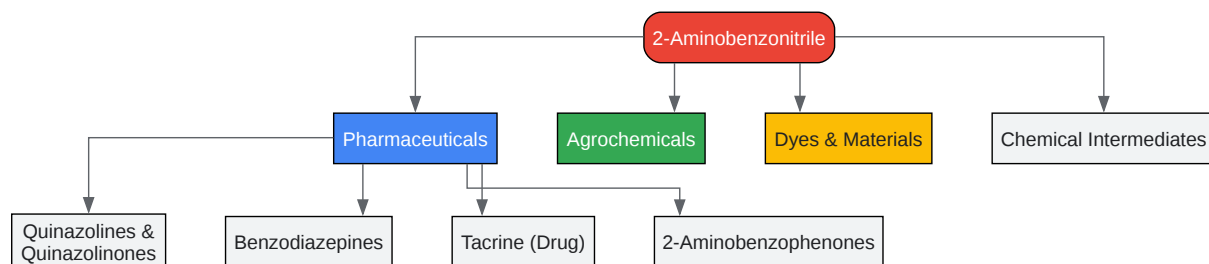
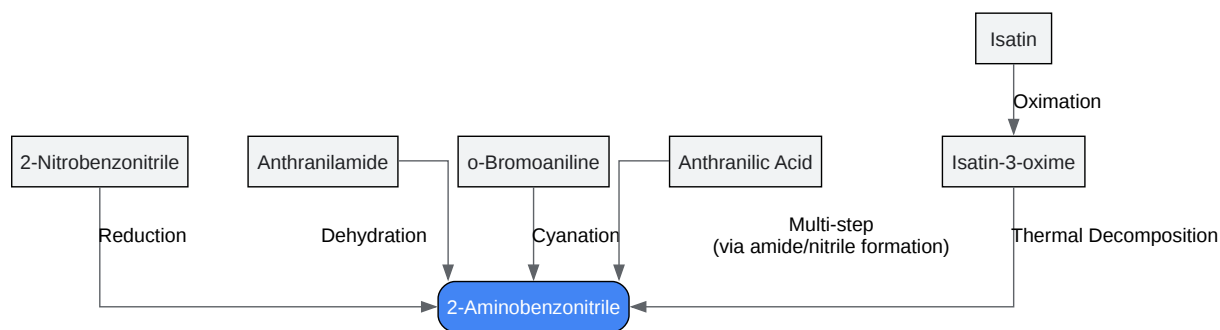
## Introduction

**2-Aminobenzonitrile**, also known as anthranilonitrile or 2-cyanoaniline, is a yellow crystalline solid with the chemical formula  $C_7H_6N_2$ .<sup>[1][2][3]</sup> Its structure, featuring both a nucleophilic amino group and an electrophilic nitrile group ortho to each other on a benzene ring, imparts a unique reactivity profile. This makes it an exceptionally versatile building block for the synthesis of a wide array of nitrogen-containing heterocyclic compounds, many of which form the core scaffolds of pharmaceuticals, agrochemicals, and functional materials.<sup>[4][5][6]</sup> This guide will systematically review the primary synthetic routes to **2-aminobenzonitrile** and its subsequent transformations into high-value chemical entities.

## Synthesis of 2-Aminobenzonitrile

The preparation of **2-aminobenzonitrile** can be achieved from several common starting materials. The choice of synthetic route often depends on factors such as raw material

availability, cost, scale, and desired purity. Key precursors include 2-nitrobenzonitrile, anthranilamide, isatin, and anthranilic acid derivatives.



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